

Essential Safety and Handling Guide for LCZ696 (Sacubitril/Valsartan)

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Compound of Interest

Compound Name: Lcz696

Cat. No.: B16079192

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This guide provides crucial safety and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **LCZ696**. It offers procedural, step-by-step guidance to ensure safe operational handling and disposal.

Personal Protective Equipment (PPE)

When handling **LCZ696**, it is imperative to use appropriate personal protective equipment to prevent exposure.^{[1][2][3]} The following table summarizes the recommended PPE.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [2] [3] [4] A face shield may also be used.	To protect against splashes, dust, and aerosols. [1]
Skin Protection	Chemical-resistant, impervious gloves (inspected before use). [3] Fire/flammable resistant and impervious clothing or lab coat. [2] [3] [4]	To prevent skin contact with the compound. [1] Contaminated clothing should be removed and washed before reuse. [1]
Respiratory Protection	Use only in a well-ventilated area. [1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.	To avoid inhalation of dust or aerosols. [1] [3]

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **LCZ696** and ensure the safety of laboratory personnel.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Work in a well-ventilated area, preferably with appropriate exhaust ventilation.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Conditions for Safe Storage:

- Keep the container tightly sealed.[1]
- Store in a cool, dry, and well-ventilated place.[1][2]
- The recommended storage temperature is 4°C, sealed and protected from direct sunlight and sources of ignition.[1]
- Store locked up.[1]

Emergency and First-Aid Procedures

In the event of accidental exposure, immediate and appropriate first-aid measures must be taken.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[1][2][3]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][2][3] Remove contaminated clothing and seek medical attention.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[1][2][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[1][2][3] Seek immediate medical attention.[1][2][3]

Disposal Plan

Dispose of **LCZ696** and its container in accordance with local, state, and federal regulations.[1] Avoid discharge into drains, water courses, or onto the ground.[2]

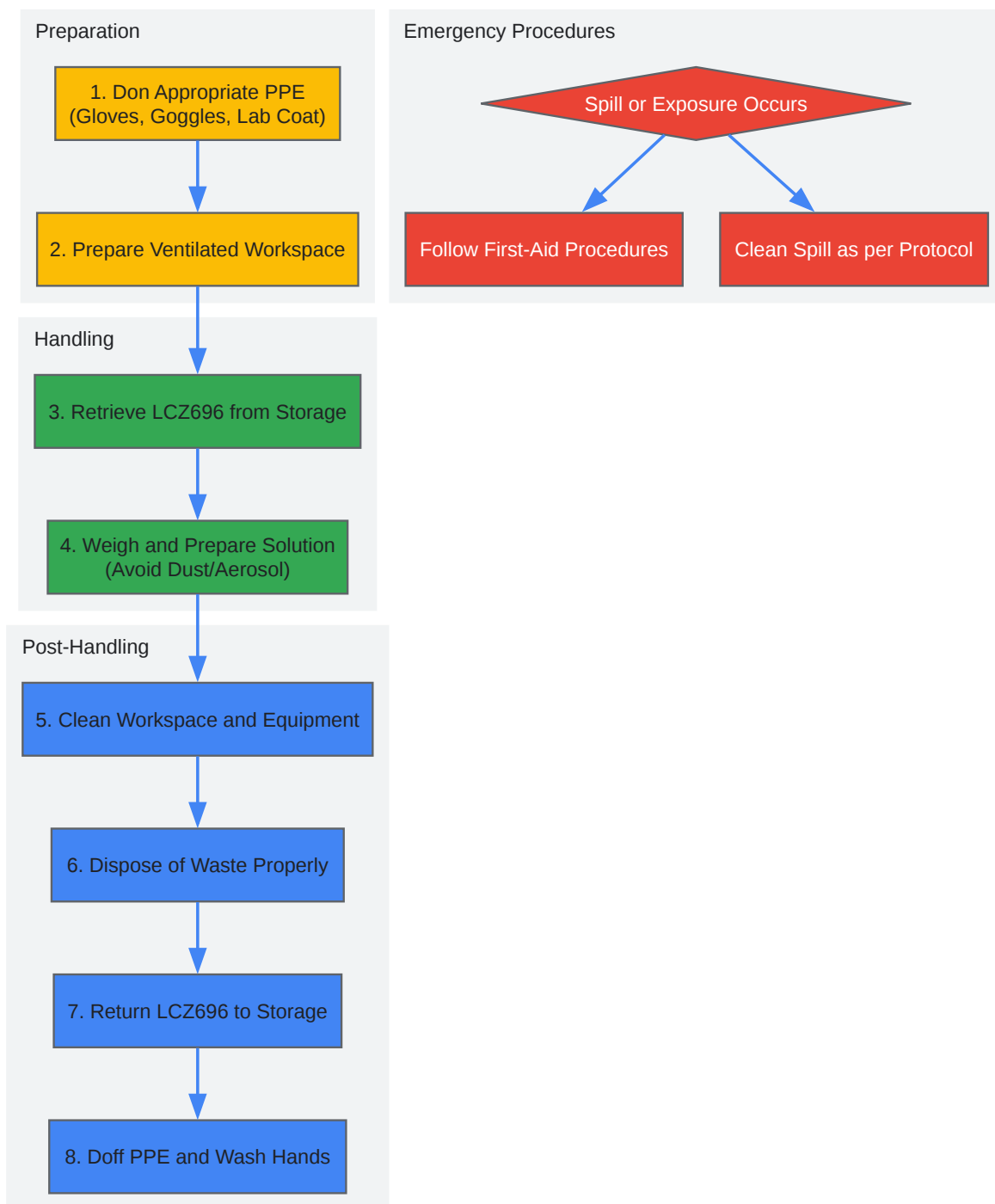
Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection, to avoid inhalation of dust.[\[2\]](#)[\[3\]](#)
- Environmental Precautions: Prevent the substance from entering drains or watercourses.[\[2\]](#)
- Containment and Cleaning: Sweep up the spilled material, avoiding dust generation, and collect it in a suitable container for disposal.[\[2\]](#)

Workflow for Safe Handling of LCZ696

The following diagram outlines the standard operating procedure for safely handling **LCZ696** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **LCZ696**.

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